

physical and chemical properties of DL-Alanine beta-naphthylamide hydrochloride

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Compound Name:	<i>DL-Alanine beta-naphthylamide hydrochloride</i>
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In-Depth Technical Guide to DL-Alanine β -Naphthylamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of DL-Alanine β -naphthylamide hydrochloride. It includes detailed information on its molecular structure, physicochemical characteristics, and its application in biochemical assays. This document is intended to be a valuable resource for researchers utilizing this compound in their studies.

Chemical and Physical Properties

DL-Alanine β -naphthylamide hydrochloride is a synthetic amino acid derivative commonly used as a chromogenic substrate for various aminopeptidases.^{[1][2]} Its hydrochloride form enhances stability and solubility in aqueous solutions, making it suitable for use in biological assays.^[3]

Physicochemical Data

The key physical and chemical properties of DL-Alanine β -naphthylamide hydrochloride are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	$C_{13}H_{14}N_2O \cdot HCl$	[1]
Molecular Weight	250.72 g/mol	[4]
Appearance	White to off-white solid/powder	[1]
Melting Point	258-260 °C (decomposes)	
Solubility	Soluble in ethanol (50 mg/mL, clear to slightly hazy)	
Storage Conditions	0-8 °C	[1]
CAS Number	74144-49-3	

Stability

As a hydrochloride salt, DL-Alanine β -naphthylamide hydrochloride exhibits greater stability compared to its free base form. The protonation of the amino group reduces its nucleophilicity, thus minimizing degradation.[\[3\]](#) For long-term storage, the compound should be kept at 0-8 °C. [\[1\]](#)

Spectroscopic and Analytical Data

Detailed spectroscopic data is crucial for the identification and characterization of DL-Alanine β -naphthylamide hydrochloride.

Attenuated Total Reflectance Infrared (ATR-IR) Spectroscopy

An ATR-IR spectrum of **DL-Alanine beta-naphthylamide hydrochloride** is available through SpectraBase.[\[5\]](#) Access to the full spectrum may require a subscription. The IR spectrum provides information about the functional groups present in the molecule.

Due to access limitations, the full spectrum and peak analysis are not provided here.

Further literature search is required for detailed 1H NMR, ^{13}C NMR, UV-Vis, and Mass Spectrometry data.

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible use of DL-Alanine β -naphthylamide hydrochloride in research.

Determination of Melting Point (Capillary Method)

A standard capillary method can be used to determine the melting point of DL-Alanine β -naphthylamide hydrochloride.[6]

Methodology:

- A small, finely powdered sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Determination of Solubility

The solubility of DL-Alanine β -naphthylamide hydrochloride in various solvents can be determined using the shake-flask method.[7][8]

Methodology:

- An excess amount of the solid compound is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient time to reach equilibrium.
- The suspension is then filtered to remove the undissolved solid.
- The concentration of the dissolved compound in the filtrate is determined by a suitable analytical method (e.g., UV-Vis spectroscopy, HPLC).

Alanine Aminopeptidase (AAP) Activity Assay

DL-Alanine β -naphthylamide hydrochloride is a substrate for alanine aminopeptidase (AAP).

The following protocol is adapted from a study on water buffalo kidney AAP.[\[9\]](#)

Reagents:

- 100 mM Tris-HCl buffer, pH 7.8
- Enzyme extract (suitably diluted)
- 6 mM DL-Alanine β -naphthylamide hydrochloride stock solution
- Fast Garnet GBC solution (1 mg/mL) in 1 M Na-acetate buffer (pH 4.2) containing 10% Tween 20

Procedure:

- In a reaction tube, combine 1.5 mL of 100 mM Tris-HCl buffer (pH 7.8) and a suitable dilution of the enzyme extract.
- Initiate the reaction by adding 0.1 mL of the 6 mM DL-Alanine β -naphthylamide hydrochloride stock solution to achieve a final substrate concentration of 0.4 mM.
- Incubate the reaction mixture.
- Terminate the reaction by adding 0.5 mL of the Fast Garnet GBC solution.
- The liberated β -naphthylamine reacts with the Fast Garnet GBC to produce a colored product, which can be measured spectrophotometrically.

Biological Activity and Applications

DL-Alanine β -naphthylamide hydrochloride is primarily used as a substrate in biochemical assays to detect and quantify aminopeptidase activity.[\[1\]](#)[\[9\]](#) Aminopeptidases, such as alanine aminopeptidase (also known as CD13), are involved in various physiological processes, including peptide metabolism, signal transduction, and cell growth.[\[10\]](#)[\[11\]](#)

Role in Enzyme Inhibition Studies

This compound is utilized in studies related to enzyme inhibition to understand metabolic pathways and drug mechanisms.[\[1\]](#)

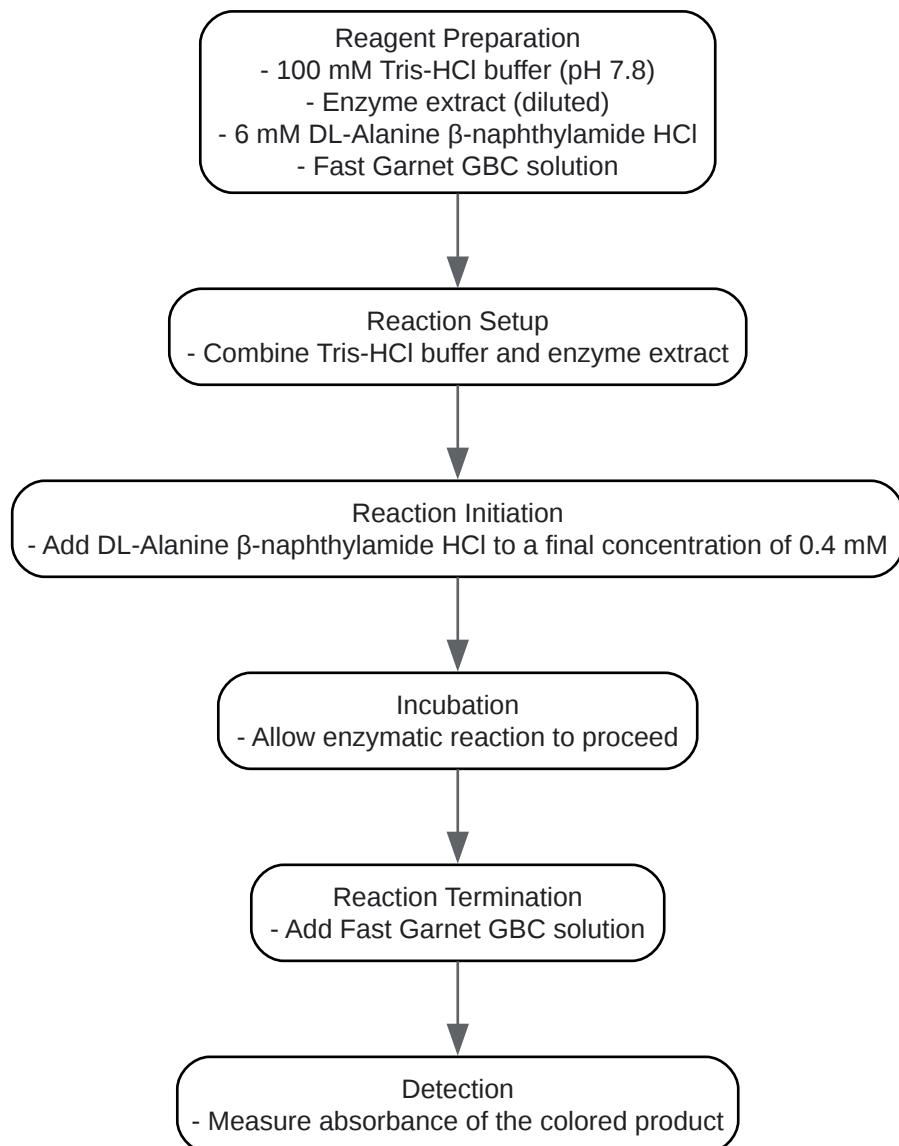
Neuroscience Research

DL-Alanine β -naphthylamide hydrochloride is applied in neuropharmacology to investigate its effects on neurotransmitter systems.[\[1\]](#) Its ability to mimic natural substrates makes it relevant in studies of receptor binding and signal transduction pathways.[\[2\]](#)

Visualizations

Experimental Workflow for Alanine Aminopeptidase (AAP) Assay

Workflow for Alanine Aminopeptidase (AAP) Assay

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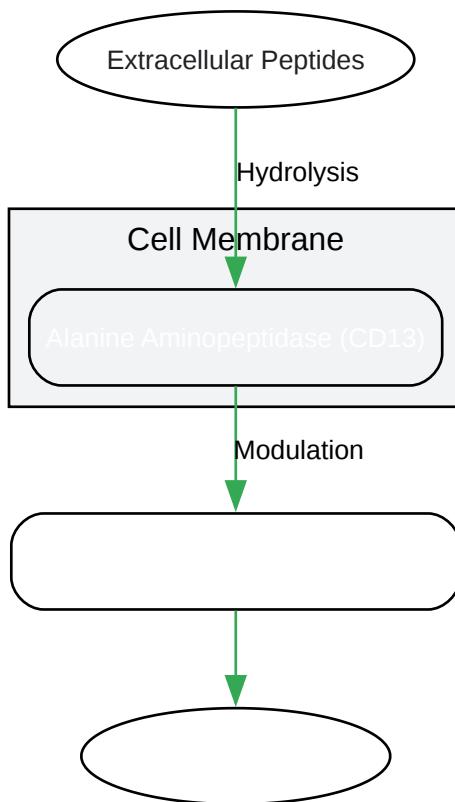
Caption: Workflow for the determination of Alanine Aminopeptidase (AAP) activity.

Signaling Context of Alanine Aminopeptidase (CD13)

A specific signaling pathway directly modulated by DL-Alanine β-naphthylamide hydrochloride has not been identified in the literature. However, its substrate, Alanine Aminopeptidase

(CD13), is known to be involved in various signaling events. The following diagram illustrates a generalized view of CD13's role.

Generalized Signaling Role of Alanine Aminopeptidase (CD13)



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Caption: Involvement of Alanine Aminopeptidase (CD13) in cellular signaling.

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